

# Performance comparison of manganese acetylacetone and cobalt-based driers in paints

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## Compound of Interest

Compound Name: *Manganese acetylacetone*

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## Performance Showdown: Manganese Acetylacetone vs. Cobalt-Based Driers in Paints

A comprehensive comparison for researchers and formulation scientists on the efficacy of **manganese acetylacetone** as a viable alternative to traditional cobalt-based driers in oxidative curing paints.

In the ongoing effort to develop safer and more sustainable paint formulations, the industry is actively seeking alternatives to cobalt-based driers, which have come under regulatory scrutiny due to health concerns.<sup>[1]</sup> **Manganese acetylacetone** has emerged as a promising candidate, demonstrating comparable and, in some cases, superior performance. This guide provides a detailed comparison of these two drier systems, supported by experimental data, to aid researchers and formulators in making informed decisions.

## Executive Summary

**Manganese acetylacetone** presents a strong case as a substitute for cobalt-based driers. Experimental evidence indicates that it can offer faster through-drying times and comparable surface drying, although it may result in slightly lower final film hardness.<sup>[2]</sup> The choice of drier

will ultimately depend on the specific requirements of the paint formulation, including the type of alkyd resin and desired curing characteristics.

## Performance Data at a Glance

The following tables summarize the key performance indicators of **manganese acetylacetonate** and a commercial cobalt(II) 2-ethylhexanoate drier in various alkyd formulations.

Table 1: Drying Time Comparison in a Long-Oil Alkyd Resin[2]

Drier Concentration (wt. % metal)	Drier Type	Set-to-touch ( $\tau_1$ ) (hours)	Tack-free ( $\tau_2$ ) (hours)	Dry-hard ( $\tau_3$ ) (hours)	Dry-through ( $\tau_4$ ) (hours)
0.1	Mn(acac) <sub>3</sub>	2.5	4.5	6.0	8.0
0.1	Co(II) 2-EH	2.0	3.5	7.0	12.0
0.06	Mn(acac) <sub>3</sub>	3.0	5.0	7.0	9.0
0.06	Co(II) 2-EH	2.5	4.0	8.5	17.4
0.03	Mn(acac) <sub>3</sub>	4.0	6.5	8.5	10.5
0.03	Co(II) 2-EH	3.5	6.0	>15	>24
0.01	Mn(acac) <sub>3</sub>	6.0	9.0	12.0	16.0
0.01	Co(II) 2-EH	5.5	>12	>24	>24

Table 2: Drying Time Comparison in a High-Solid Alkyd Resin[2]

Drier Concentration (wt. % metal)	Drier Type	Set-to-touch ( $\tau_1$ ) (hours)	Tack-free ( $\tau_2$ ) (hours)	Dry-hard ( $\tau_3$ ) (hours)	Dry-through ( $\tau_4$ ) (hours)
0.1	Mn(acac) <sub>3</sub>	1.8	2.9	4.0	6.5
0.1	Co(II) 2-EH	1.5	2.5	5.5	9.0
0.03	Mn(acac) <sub>3</sub>	2.5	4.0	6.0	9.5
0.03	Co(II) 2-EH	2.2	3.8	9.0	>15

Table 3: Film Hardness (Persoz) after 14 days[2]

Alkyd Type	Drier Type	Drier Concentration (wt. % metal)	Hardness (seconds)
Long-oil	Mn(acac) <sub>3</sub>	0.03	120
Long-oil	Co(II) 2-EH	0.03	145
High-solid	Mn(acac) <sub>3</sub>	0.03	180
High-solid	Co(II) 2-EH	0.03	205

## Key Performance Insights

- Drying Time: **Manganese acetylacetone** consistently demonstrates faster through-drying ( $\tau_4$ ) compared to the cobalt drier, particularly at lower concentrations.[2] While the cobalt drier may offer slightly faster surface drying (set-to-touch and tack-free times), the rapid development of through-dry is a significant advantage for manganese.[2]
- Film Hardness: Coatings cured with the cobalt drier generally exhibit higher final film hardness.[2] This is a common characteristic observed with alternatives to cobalt driers.[2]
- Color: While manganese compounds can be intensely colored, studies have shown that the coloration of transparent paint films is acceptable at typical concentrations (e.g., 0.03 wt. %

metal) due to the in-situ reduction of Mn(III) to Mn(II).[\[2\]](#) However, at higher concentrations, manganese driers may impart a brownish hue, especially in white or light-colored paints.[\[1\]](#)

- Stability and Skinning: **Manganese acetylacetone** has been reported to exhibit reduced skinning in paint formulations compared to cobalt driers.[\[1\]](#)

## Experimental Protocols

The following are generalized methodologies for the key experiments cited in the comparison.

### Drying Time Measurement (BK Drying Recorder)

- Sample Preparation: The paint formulation is prepared with the specified concentration of the drier.
- Film Application: A uniform film of the paint (e.g., 76  $\mu\text{m}$  wet film thickness) is applied to a glass strip.
- Measurement: The glass strip is placed on a BK (Beck-Koller) drying time recorder. A hemispherical needle travels the length of the strip over a set period (e.g., 24 hours).
- Analysis: The track left by the needle is analyzed to determine the different stages of drying:
  - $\tau_1$  (Set-to-touch): The point where the needle no longer leaves a clear track.
  - $\tau_2$  (Tack-free): The point where the needle no longer picks up any paint.
  - $\tau_3$  (Dry-hard): The point where the needle no longer leaves a perceptible scratch.
  - $\tau_4$  (Dry-through): The point where the needle moves over the surface without leaving any mark.

### Film Hardness (Persoz Pendulum Hardness Tester)

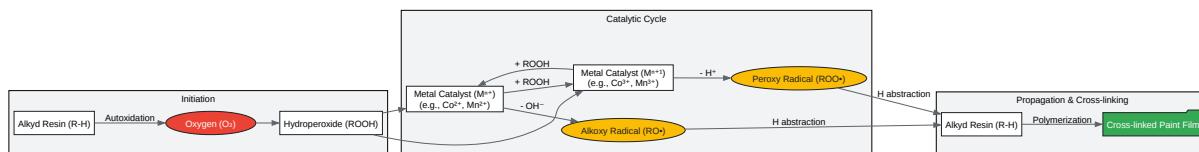
- Sample Preparation: The paint is applied to a solid substrate (e.g., glass panel) and allowed to cure for a specified period (e.g., 14 days) under controlled temperature and humidity.
- Measurement: A Persoz pendulum is placed on the coated surface. The pendulum's oscillations are timed.

- Analysis: The hardness is determined by the time it takes for the amplitude of the pendulum's swing to decrease from 12 to 4 degrees. A longer time indicates a harder surface.

## Visualizing the Science

### Catalytic Drying Mechanism

The drying of alkyd paints is an oxidative cross-linking process. Both cobalt and manganese driers catalyze this process through a redox mechanism, promoting the formation of free radicals that initiate the polymerization of the unsaturated fatty acid chains in the alkyd resin.

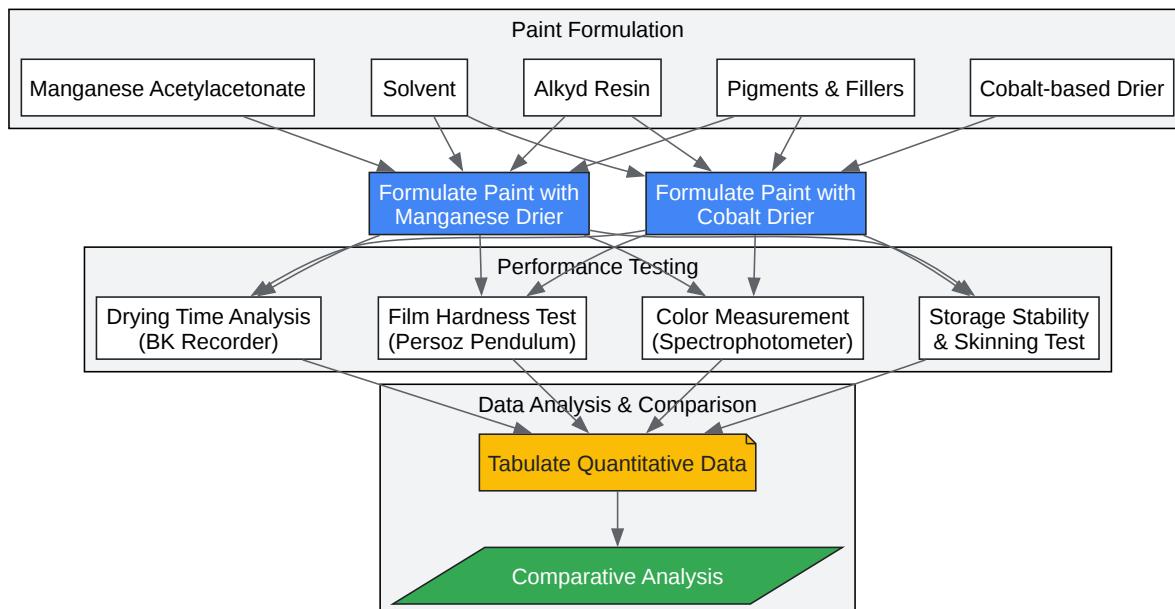


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Caption: Oxidative drying mechanism of alkyd paints catalyzed by metal driers.

## Experimental Workflow for Drier Performance Comparison

The following diagram illustrates a typical workflow for comparing the performance of different paint driers.



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Caption: Workflow for comparing manganese and cobalt driers in paint.

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## References

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